

best practices for long-term storage of ML390

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Compound of Interest

Compound Name: ML390

Cat. No.: B1150027

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Technical Support Center: ML390

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **ML390**, a potent inhibitor of human dihydroorotate dehydrogenase (DHODH). Adherence to these guidelines is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of solid **ML390**?

For long-term storage, solid **ML390** should be stored at -20°C. Under these conditions, the compound is stable for up to three years. For shorter periods, storage at 4°C is acceptable for up to two years.^[1]

Q2: How should I store **ML390** once it is dissolved in a solvent?

Stock solutions of **ML390** should be stored at -80°C for up to six months or at -20°C for up to one month.^[1] To avoid repeated freeze-thaw cycles, which can lead to degradation, it is highly recommended to aliquot the stock solution into single-use volumes.

Q3: In which solvents is **ML390** soluble?

ML390 is soluble in several organic solvents. Detailed solubility information is provided in the table below.^[2]

Q4: How can I ensure the stability of **ML390** during my experiments?

To maintain the integrity of **ML390** during experimental use, it is crucial to:

- Use tightly sealed vials to prevent moisture absorption and oxidation.
- Allow the vial to equilibrate to room temperature before opening to minimize condensation.
- Prepare fresh working solutions from a frozen stock aliquot for each experiment.
- Minimize the time the compound spends in solution at room temperature.

Q5: What is the mechanism of action of **ML390**?

ML390 is an inhibitor of the human enzyme dihydroorotate dehydrogenase (DHODH).^{[1][2]} DHODH is a key enzyme in the de novo pyrimidine biosynthesis pathway, which is essential for the synthesis of DNA and RNA. By inhibiting DHODH, **ML390** disrupts this pathway, which can induce differentiation in acute myeloid leukemia (AML) cells.^{[1][2]}

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent experimental results or loss of compound activity.	Compound degradation due to improper storage.	Ensure that both solid ML390 and stock solutions are stored at the recommended temperatures (-20°C for solid, -80°C for solutions). Avoid repeated freeze-thaw cycles by preparing and using single-use aliquots.
Compound degradation due to exposure to moisture or air.	Always store ML390 in a tightly sealed container. Allow the product to warm to room temperature before opening to prevent condensation.	
Difficulty dissolving the compound.	Incorrect solvent or concentration.	Refer to the solubility data table to select an appropriate solvent. Sonication may assist in dissolving the compound. Ensure you are not exceeding the maximum solubility for the chosen solvent.
Low-quality or degraded compound.	Verify the purity of your ML390 with the supplier's Certificate of Analysis. If degradation is suspected, obtain a new batch of the compound.	

Quantitative Data Summary

The following table summarizes the key storage and solubility data for **ML390**.

Parameter	Condition	Value
Storage of Solid Compound	Long-term	-20°C (up to 3 years)[1]
Short-term	4°C (up to 2 years)[1]	
Storage of Stock Solution	Long-term	-80°C (up to 6 months)[1]
Short-term	-20°C (up to 1 month)[1]	
Solubility	DMSO	42.67 mg/mL (105.0 mM)[2]
Ethanol	31.5 mg/mL (77.5 mM)[2]	
DMF	12.0 mg/mL (29.5 mM)[2]	
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL (0.74 mM)[2]	

Experimental Protocols

Preparation of ML390 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ML390** in DMSO.

Materials:

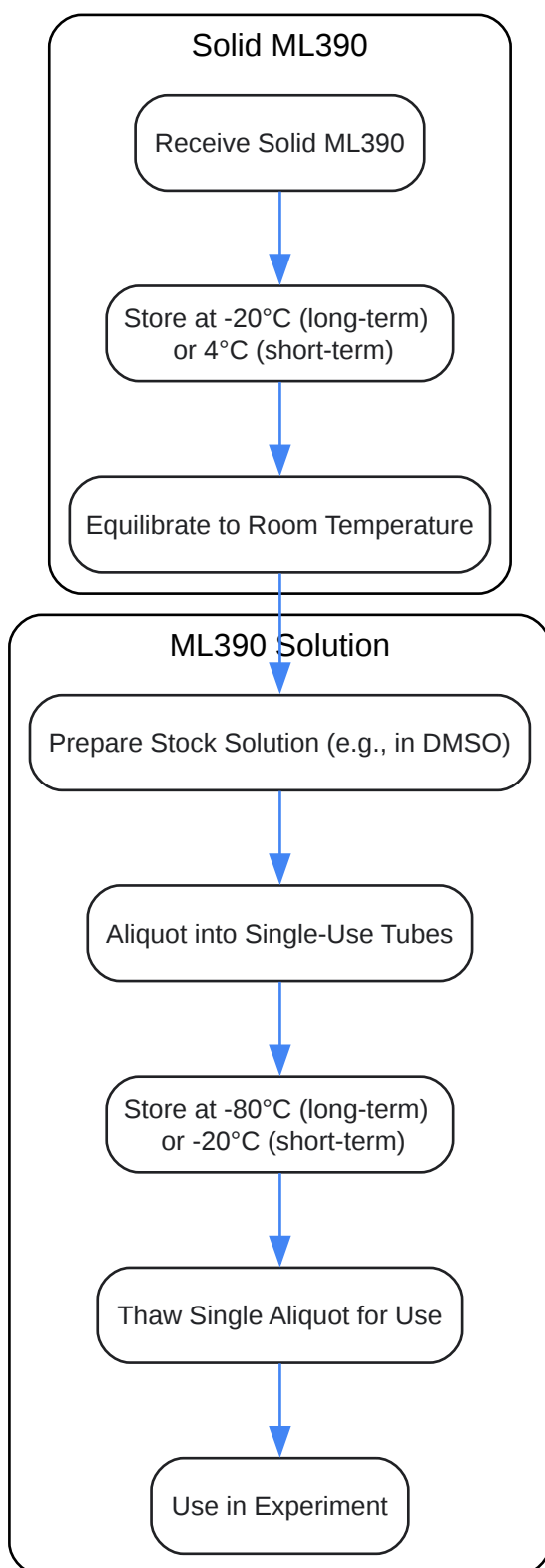
- **ML390** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes

Procedure:

- Allow the vial of **ML390** powder to equilibrate to room temperature before opening.
- Weigh the desired amount of **ML390** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, use 0.4064 mg of **ML390** (Molecular Weight: 406.40 g/mol).

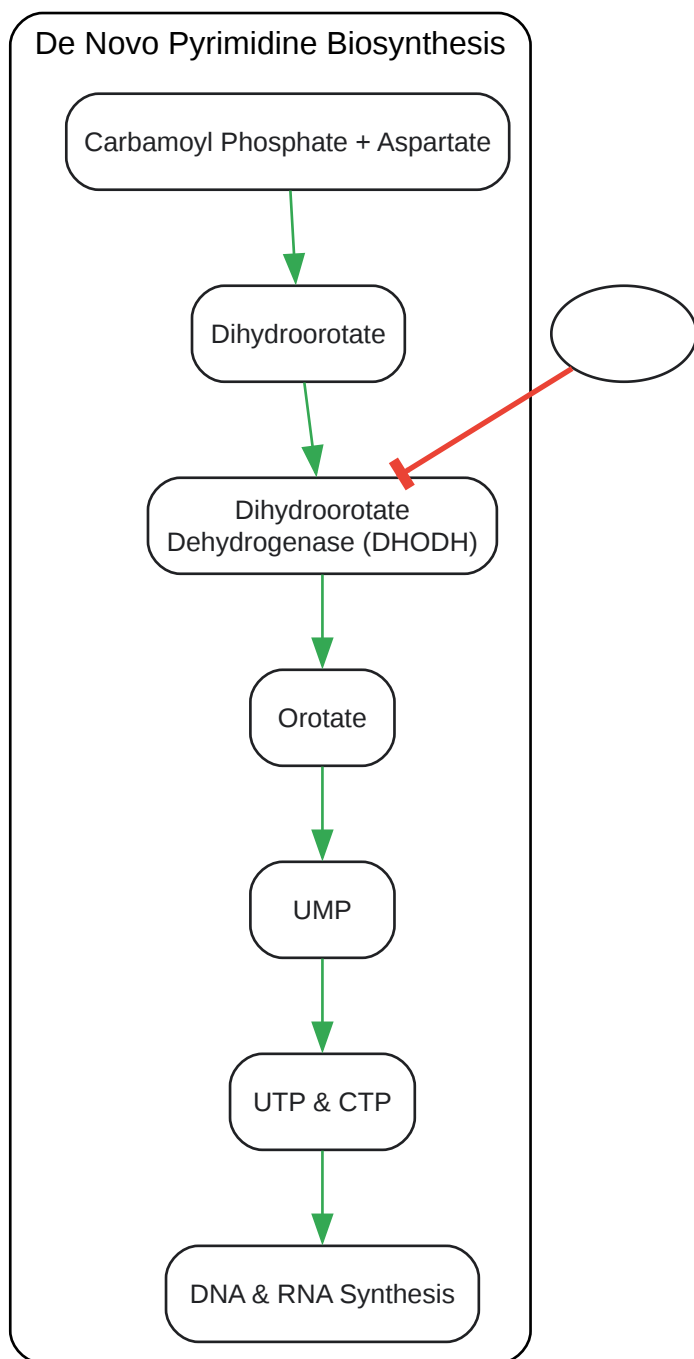
- Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM solution, add 100 μ L of DMSO for every 0.4064 mg of **ML390**.
- Vortex the solution until the **ML390** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution.
- Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage.

Visualizations



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Caption: Workflow for proper storage and handling of **ML390**.



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References

- [1. abmole.com \[abmole.com\]](#)
- [2. medkoo.com \[medkoo.com\]](#)
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